The MSAB Ecosystem: A Technical Guide for Digital Forensic Science

Author: BenchChem Technical Support Team. **Date**: December 2025

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This in-depth technical guide provides a comprehensive overview of the Micro Systemation AB (**MSAB**) ecosystem, a suite of integrated software and hardware solutions for digital forensic science. The guide details the core components of the ecosystem, their functionalities, and the methodologies for their application in digital evidence extraction, analysis, and management.

Introduction to the **MSAB** Ecosystem

The **MSAB** ecosystem is a comprehensive suite of digital forensics tools designed to empower law enforcement, intelligence agencies, and other organizations in conducting effective digital investigations.[1] The core of the ecosystem consists of three main product families: XRY for data extraction, XAMN for data analysis, and XEC for management.[1] This integrated approach ensures a seamless workflow from evidence acquisition to reporting, enhancing the efficiency and effectiveness of digital forensic investigations.[1]

The ecosystem is deployed across various platforms to suit different operational needs, including:

- **MSAB** Office: An all-in-one mobile forensic system for digital forensic labs.

- **MSAB** Field: A ruggedized solution for mobile units operating in demanding conditions.

- **MSAB** Kiosk: A turnkey touchscreen terminal for simplified extractions in controlled environments, often used by frontline personnel.

- **MSAB** Tablet: A portable solution for on-scene data recovery.[2][3]

Core Components and Functionalities

The **MSAB** ecosystem is built around three core products that work in concert to provide a complete digital forensics solution.

XRY: Digital Evidence Extraction

XRY is a purpose-built software and hardware solution for the forensically sound extraction of data from a wide range of digital devices, including mobile phones, tablets, GPS units, and memory cards.[4] It is designed to recover data in a manner that preserves the integrity of the evidence for use in legal proceedings.[4]

Key Extraction Methodologies:

- Logical Extraction: This is the quickest method and involves communicating with the device's operating system to access and recover live and file system data.[4] It is akin to an automated process of manually examining each screen and recording the displayed information.[4]

- Physical Extraction: This method bypasses the device's operating system to perform a bit-by-bit copy of the memory, often enabling the recovery of deleted or hidden data.

- XRY Photon: This feature provides an automated way to capture and document encrypted application data from Android devices, saving significant time compared to manual processes.[4]

- XRY Pro: This advanced tool provides access to the most challenging and secure devices through unique exploits and brute-forcing techniques.[5][6]

Quantitative Data: Device and Application Support

The following table summarizes the reported device and application support for XRY. It is important to note that these numbers are subject to change with each software update.

Metric	Reported Figures	Source
Supported Device Profiles	Over 43,000 (as of Feb 2023)	[7]
Supported App Profiles	453 (as of Feb 2023)	[7]
Supported App Versions	Over 4,338 (as of Feb 2023)	[7]
Supported Device Profiles	Over 42,000 (as of May 2022)	[8]
Supported App Profiles	440 (as of May 2022)	[8]
Supported App Versions	Over 4,120 (as of May 2022)	[8]

XAMN: Digital Evidence Analysis

XAMN is the analytical tool within the **MSAB** ecosystem, designed to help investigators search, filter, and visualize large volumes of mobile data to uncover critical evidence.[3] It provides a suite of tools to connect the dots and build cases that can be presented in court.[3]

Key Analytical Features:

- Unified Interface: XAMN allows for the simultaneous analysis of data from multiple extractions, including logical, physical, and cloud data.[9]

- Powerful Filtering: Users can filter data by numerous criteria, including content category, text, time, and whether the data has been deleted.[10]

- Multiple Viewing Options: XAMN offers various ways to visualize data, such as a timeline view, geographical view, chat view, and connection view, to help investigators identify relationships and patterns.[11]

- AI-Powered Content Recognition: XAMN can automatically classify images into categories like weapons or drugs.

- Reporting: The software includes a "Report Builder" for creating customized and forensically sound reports for legal proceedings.[11][12]

XAMN Product Tiers:

- XAMN Viewer: A free, simplified tool for viewing, analyzing, and reporting on mobile device data.[10][13]

- XAMN Spotlight: The primary analysis tool with advanced filtering and search capabilities.[9]

- XAMN Horizon: Adds timeline, geographic, and connection viewing capabilities to Spotlight.

- XAMN Elements: An advanced hex carving tool for reconstructing and validating undecoded or fragmented data.[14]

XEC Director: Centralized Management

XEC Director is a centralized management solution that allows organizations to connect and manage all their **MSAB** mobile forensic tools across a network.[15][16] This is particularly crucial for large organizations with multiple users and locations.

Key Management Capabilities:

- User Management: Administrators can create and manage users, assign permissions, and set workflow restrictions based on skill levels.[17]

- Centralized Updates: Software updates and licenses can be deployed remotely to all connected systems, ensuring consistency and reducing administrative overhead.[18]

- Activity Logging and Reporting: XEC Director logs all user activities, providing a detailed audit trail.[17] This data can be used to generate management reports on system usage and user performance.[18]

- Workflow Control: Organizations can create and enforce standardized workflows for data extraction, ensuring compliance with internal policies and legal requirements.[18]

Experimental Protocols: A Digital Forensic Workflow

The following section outlines a detailed methodology for conducting a digital forensic examination using the **MSAB** ecosystem. This protocol is designed to ensure a forensically sound process from evidence acquisition to reporting.

Phase 1: Evidence Acquisition with XRY

This phase focuses on the extraction of data from a digital device using XRY.

Protocol for Logical Extraction:

- Preparation:

  - Ensure the XRY software and hardware are up to date.

  - Document the case details, including the exhibit number and a description of the device.

  - Power on the XRY system and launch the XRY software.

- Device Connection and Identification:

  - Connect the subject device to the XRY hardware using the appropriate cable.

  - Follow the on-screen instructions within the XRY software to place the device in the correct mode for communication.

  - Allow XRY to automatically identify the device make and model. If automatic identification fails, manually select the device from the supported list.

- Extraction Configuration:

  - Select "Logical Extraction" as the extraction method.

  - Choose an extraction profile. A "Full Logical" extraction will attempt to recover all available data. Triage profiles can be used to target specific data types for faster acquisition.

  - Define the location to save the XRY extraction file.

- Data Extraction:

  - Initiate the extraction process. The XRY software will display the progress of the extraction.

  - Do not interact with the device during the extraction unless prompted by the software.

- Upon completion, XRY will generate a secure and tamper-proof .xry file containing the extracted data and a detailed log of the extraction process.

- Verification:

  - Verify the hash value of the generated .xry file to ensure its integrity.

  - Disconnect the device and document the completion of the extraction.

Phase 2: Data Analysis with XAMN

This phase involves the analysis of the extracted data using XAMN.
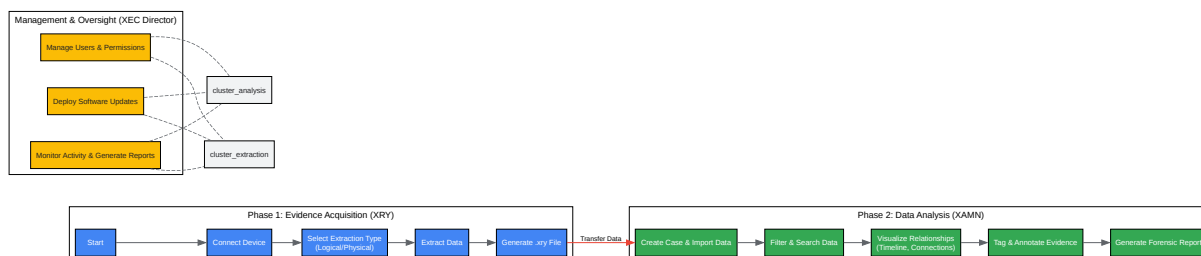
Protocol for Data Analysis:

- Case Creation and Data Import:

  - Launch the XAMN software and create a new case, entering relevant case information.

  - Import the .xry file generated in Phase 1 into the case. XAMN will process and index the data.

- Initial Triage and Filtering:

  - Use the "Quick Views" to get an immediate overview of key data categories such as calls, messages, and images.[11]

  - Apply filters to narrow down the data based on keywords, timeframes, or data types. For example, filter for all messages sent within a specific date range.

- In-depth Analysis and Visualization:

  - Utilize the different viewing modes to analyze the data from various perspectives:

    - Timeline View: Reconstruct a chronological sequence of events.

    - Connection View: Identify relationships and communication patterns between individuals.

- Geographic View: Map out the locations where events occurred based on geotagged data.

- Chat View: Reconstruct conversations from messaging applications.

- Evidence Identification and Tagging:

  - As relevant pieces of evidence are identified, tag them as "Important" or with custom tags to organize findings.[11]

  - Use the "Examiner Notes" feature to add context and annotations to specific items of evidence.

- Reporting:

  - Use the "Report Builder" to create a comprehensive and customized forensic report.

  - Drag and drop tagged evidence and other relevant findings into the report.

  - Export the report in various formats (e.g., PDF, Word, Excel) for dissemination.[10]

Visualization of Workflows and Relationships

The following diagrams, generated using the DOT language, illustrate key workflows and logical relationships within the **MSAB** ecosystem.
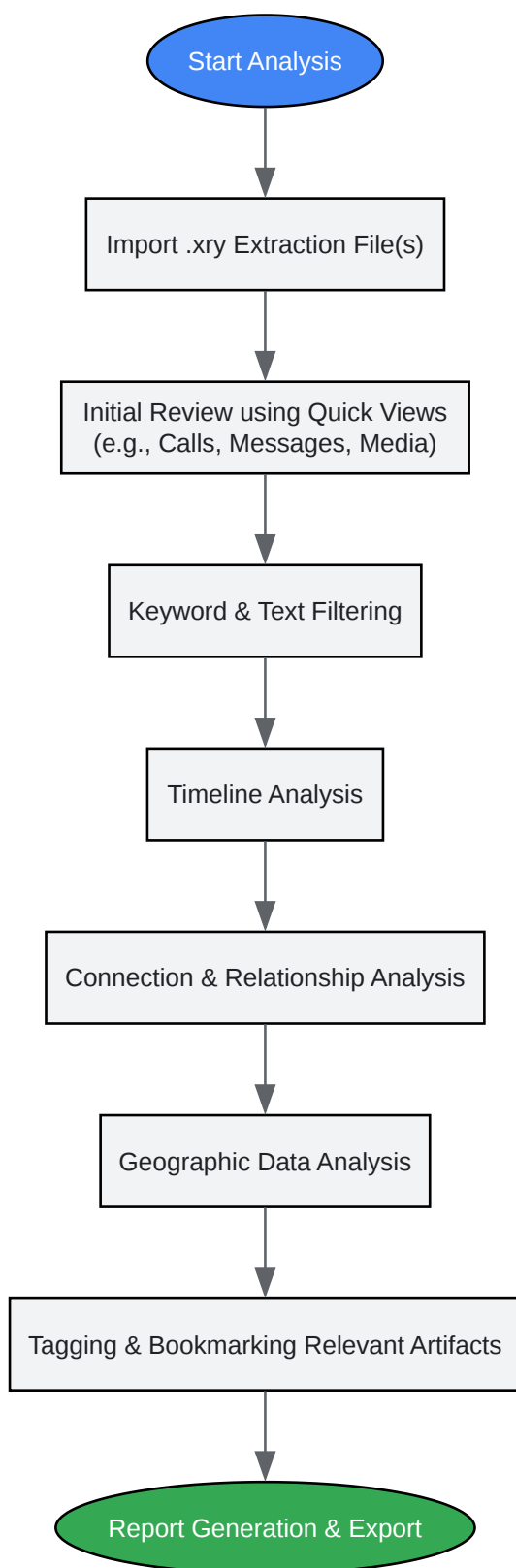
Digital Forensic Workflow

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Caption: High-level digital forensic workflow using the **MSAB** ecosystem.

XAMN Data Analysis Logical Flow

Start Analysis

↓

Import .xry Extraction File(s)

↓

Initial Review using Quick Views
(e.g., Calls, Messages, Media)

↓

Keyword & Text Filtering

↓

Timeline Analysis

↓

Connection & Relationship Analysis

↓

Geographic Data Analysis

↓

Tagging & Bookmarking Relevant Artifacts

↓

Report Generation & Export

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Caption: Logical flow for data analysis within the **MSAB** XAMN software.

Conclusion

The **MSAB** ecosystem provides a comprehensive and integrated suite of tools for digital forensic investigations. From the forensically sound extraction of data with XRY to the in-depth analysis and visualization with XAMN, and the centralized management with XEC Director, the ecosystem offers a robust workflow for digital evidence handling. The detailed protocols and methodologies outlined in this guide provide a framework for researchers, scientists, and other professionals to effectively utilize the **MSAB** ecosystem in their respective fields, ensuring the integrity and admissibility of digital evidence. The continuous development of the **MSAB** products, with expanding device and application support, underscores its importance as a critical tool in the field of digital forensic science.

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- To cite this document: BenchChem. [The MSAB Ecosystem: A Technical Guide for Digital Forensic Science]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1677543#introduction-to-the-msab-ecosystem-for-digital-forensic-science]

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